

Understanding the molecular structure of Aclantate.

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An In-depth Technical Guide on the Molecular Structure of **Aclantate**

This technical guide provides a comprehensive overview of the molecular structure of **Aclantate**, intended for researchers, scientists, and professionals in drug development. The document outlines the molecule's physicochemical properties, details general experimental protocols for its analysis, and includes a visual representation of a typical analytical workflow.

Molecular Identity and Physicochemical Properties

Aclantate, identified by the Chemical Abstracts Service (CAS) number 39633-62-0, has the molecular formula C15H14ClNO4S.[1] Its IUPAC name is acetyloxymethyl 4-(2-chloro-3-methylanilino)thiophene-3-carboxylate.[1] **Aclantate** is an achiral molecule, meaning it does not possess stereoisomers.

The following table summarizes key quantitative data for **Aclantate**, primarily computed values from reputable chemical databases.

Property	Value	Source
Molecular Weight	339.8 g/mol	PubChem[1]
XLogP3	4.5	PubChem (Computed)[1]
рКа	Data not available	
Aqueous Solubility	Data not available	-



Experimental Protocols for Structural Elucidation

While specific experimental protocols for **Aclantate** are not publicly available, standard analytical techniques are employed to characterize a molecule of this nature.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Objective: To determine the precise arrangement of atoms and the connectivity within the **Aclantate** molecule.

Methodology:

- Sample Preparation: A solution of Aclantate is prepared by dissolving a small quantity of the substance in a deuterated solvent, such as chloroform-d (CDCl3) or dimethyl sulfoxide-d6 (DMSO-d6).
- Data Acquisition: ¹H and ¹³C NMR spectra are acquired using a high-resolution NMR spectrometer. Two-dimensional NMR experiments, such as COSY (Correlation Spectroscopy), HSQC (Heteronuclear Single Quantum Coherence), and HMBC (Heteronuclear Multiple Bond Correlation), would be conducted to establish proton-proton and proton-carbon connectivities.
- Spectral Analysis: The chemical shifts, integration, and coupling constants of the signals in the ¹H and ¹³C spectra are analyzed to confirm the molecular structure, including the substitution patterns on the aromatic and thiophene rings.

X-ray Crystallography

Objective: To obtain a definitive three-dimensional structure of **Aclantate** in the solid state.

Methodology:

- Crystallization: Single crystals of Aclantate suitable for X-ray diffraction are grown from an appropriate solvent or solvent mixture using techniques like slow evaporation or vapor diffusion.
- Data Collection: A selected crystal is mounted on a diffractometer and irradiated with monochromatic X-rays. The resulting diffraction pattern is collected on a detector.



 Structure Solution and Refinement: The diffraction data is processed to determine the unit cell dimensions and space group. The structure is then solved using direct methods or Patterson methods and refined to yield a precise 3D model of the molecule.

Mass Spectrometry (MS)

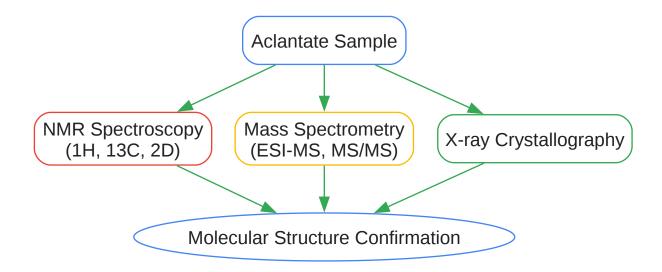
Objective: To confirm the molecular weight and to study the fragmentation pattern of **Aclantate**, which can aid in structural confirmation.

Methodology:

- Ionization: A soft ionization technique, such as electrospray ionization (ESI) or matrixassisted laser desorption/ionization (MALDI), is used to produce intact molecular ions of Aclantate with minimal fragmentation.
- Mass Analysis: The mass-to-charge ratio (m/z) of the molecular ion is determined using a
 mass analyzer, such as a time-of-flight (TOF) or quadrupole analyzer, to confirm the
 molecular weight.
- Tandem Mass Spectrometry (MS/MS): To obtain structural information, the molecular ion is isolated and subjected to collision-induced dissociation (CID). The resulting fragment ions are then analyzed to elucidate the structure of different parts of the molecule.

Visualizations General Experimental Workflow for Aclantate Characterization





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